

Standard Operating Procedure & Safety Guide: Handling Imipramine N-oxide Monohydrate

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Compound of Interest

Compound Name: *Imipramine N-oxide monohydrate*

CAS No.: 1215681-42-7

Cat. No.: B7796926

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As a Senior Application Scientist, I cannot overstate the importance of treating active pharmaceutical metabolites with the same rigorous respect as their parent compounds.

Imipramine N-oxide monohydrate is a pharmacologically active metabolite of the tricyclic antidepressant (TCA) imipramine[1]. While it is highly valuable in neuropharmacology and drug metabolism research[2], its potent central nervous system (CNS) activity and specific physicochemical properties—particularly its hygroscopic nature[3]—demand strict laboratory safety and handling protocols.

This guide provides a self-validating, step-by-step operational framework designed to ensure both personnel safety and absolute sample integrity.

Part 1: Physicochemical & Hazard Profile

To design an effective safety protocol, we must first understand the compound's physical constraints. The monohydrate form contains an associated water molecule, which alters its molecular weight and stability compared to the anhydrous base. Exposure to ambient humidity can rapidly degrade the sample, ruining quantitative assays.

Property	Value / Description
Chemical Name	Imipramine N-oxide monohydrate
CAS Number	6829-98-7 (Base/General) / 1215681-42-7 (Monohydrate)[4]
Molecular Formula	C ₁₉ H ₂₆ N ₂ O ₂ (C ₁₉ H ₂₄ N ₂ O · H ₂ O)[3]
Molecular Weight	314.42 g/mol [3]
Appearance	White to off-white solid powder[3]
Solubility	Soluble in DMSO, Methanol, and Water[5][6]
Storage Conditions	2-8°C (short-term); -20°C (long-term) under inert atmosphere[3][7]
Primary Hazards	CNS target organ toxicity; mechanical eye/respiratory irritation[8]

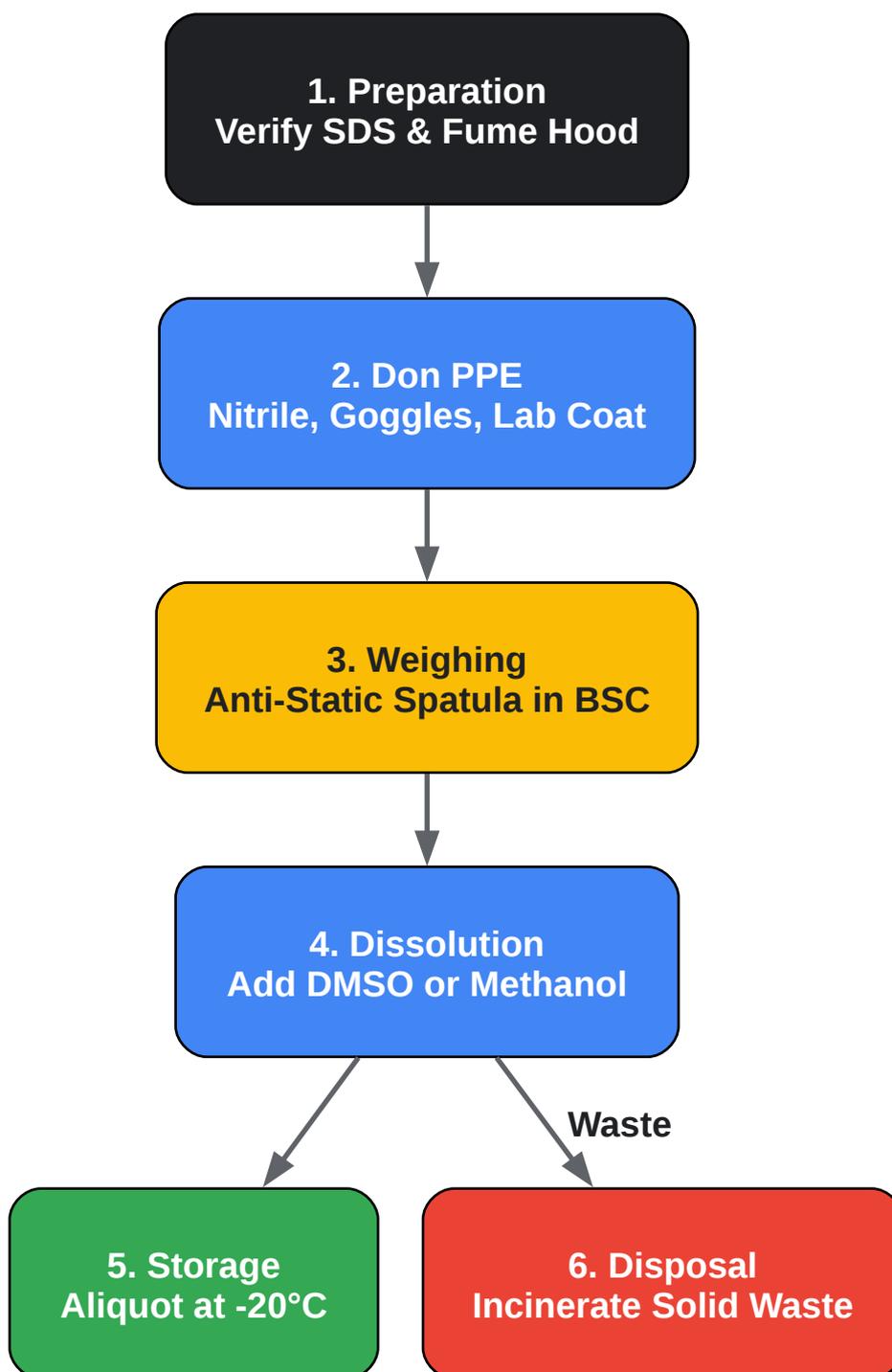
Part 2: Personal Protective Equipment (PPE) & Causality

A robust safety culture relies on understanding the why behind PPE selection. Standard laboratory attire is insufficient for handling active pharmaceutical ingredients (APIs) that can be absorbed systemically.

- Hand Protection (Double-Gloving): Wear two layers of nitrile gloves.
 - Causality: Imipramine derivatives are lipophilic and can penetrate compromised skin barriers or standard latex over time. Double-gloving provides a fail-safe; if the outer glove is contaminated, it can be removed immediately without exposing the skin.
- Eye Protection: Snug-fitting, indirect-vented safety goggles.
 - Causality: The fine monohydrate powder is prone to electrostatic dispersal. Goggles prevent mechanical irritation and block systemic absorption through the highly vascularized ocular mucosa[8].
- Respiratory Protection: N95 or P100 particulate respirator.

- Causality: If the powder must be handled outside a Class II Biosafety Cabinet (BSC) or ductless fume hood, respiratory protection is mandatory. Inhalation of the dust bypasses first-pass metabolism, leading to rapid systemic CNS exposure.
- Body Protection: Disposable Tyvek sleeves over a dedicated lab coat.
 - Causality: Synthetic materials in street clothes can generate static electricity, causing the API powder to cling to the researcher. Tyvek mitigates this electrostatic attraction.

Part 3: Operational Workflow



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Workflow for the safe handling, dissolution, and disposal of **Imipramine N-oxide monohydrate**.

Part 4: Step-by-Step Handling & Dissolution Protocol

Because **Imipramine N-oxide monohydrate** is highly [3], exposure to ambient humidity will alter its precise molecular weight and compromise your experimental reproducibility.

Step 1: Environmental Setup Ensure the analytical balance is located inside a ductless fume hood or a Class II BSC. Turn off nearby room fans to prevent drafts that could aerosolize the powder.

Step 2: Equipment De-ionization Use an anti-static gun (e.g., Zerostat) on the weigh boats and spatulas. Causality: Static charge causes the fine powder to repel from the spatula, leading to inaccurate weighing and invisible environmental contamination.

Step 3: Weighing Rapidly transfer the required mass of **Imipramine N-oxide monohydrate** into a tared, sealable amber glass vial. Seal the vial immediately to minimize exposure to atmospheric moisture[3].

Step 4: Dissolution Inject the chosen solvent (e.g., anhydrous DMSO or Methanol) directly into the sealed vial through a septum, or open it briefly inside the hood. Swirl gently until completely dissolved. Note: The compound is highly soluble in DMSO and water[5][6].

Step 5: Aliquoting & Storage Divide the stock solution into single-use aliquots to prevent freeze-thaw degradation. Purge the headspace of the vials with inert gas (Argon or Nitrogen) and store at -20°C[3][7]. Stock solutions in solvent are generally stable for up to 6 months at -80°C or 1 month at -20°C[9].

Part 5: Spill Response & Disposal Plan

Immediate and correct response to spills prevents widespread laboratory contamination and ensures compliance with environmental regulations.

- **Dry Spill Containment:** Do not sweep. Sweeping aerosolizes the active powder. Instead, gently cover the spill with absorbent paper towels.
- **Neutralization/Wipe Down:** Lightly mist the towels with water or 70% ethanol to dissolve and trap the monohydrate powder[8]. Carefully fold the towels inward and place them in a hazardous waste bag. Wash the affected surface thoroughly with laboratory detergent and water.

- Solid Waste Disposal: All contaminated consumables (gloves, weigh boats, paper towels) must be placed in a sealed, labeled biohazard/chemical waste container designated for incineration. Imipramine derivatives must not be disposed of in standard municipal waste.
- Liquid Waste Disposal: Segregate organic solvent waste (e.g., DMSO/Methanol solutions) from aqueous waste. Label clearly with "Contains Imipramine N-oxide (TCA derivative)" and dispose of according to institutional Environmental Health and Safety (EHS) guidelines.

References

- Title: Imipramine N-oxide | C₁₉H₂₄N₂O | CID 65589 Source: PubChem - National Institutes of Health (NIH) URL:[[Link](#)]
- Title: CAS No : 6829-98-7 | Product Name : **Imipramine N-Oxide Monohydrate** Source: Pharmaffiliates URL:[[Link](#)]
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- To cite this document: BenchChem. [Standard Operating Procedure & Safety Guide: Handling Imipramine N-oxide Monohydrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7796926#personal-protective-equipment-for-handling-imipramine-n-oxide-monohydrate>]

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